

Technical Guide: Optical Rotation & Stereochemical Characterization of (1-Ethoxy-4-methylcyclohexyl)methanol

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Compound of Interest

Compound Name: (1-Ethoxy-4-methylcyclohexyl)methanol

Cat. No.: B13079799

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Executive Summary & Compound Identity

(1-Ethoxy-4-methylcyclohexyl)methanol (CAS: 1876604-68-0) is a chiral cyclohexane derivative used as a specialized building block in the synthesis of complex pharmaceutical intermediates and agrochemicals. Unlike its achiral analog, (4-methylcyclohexyl)methanol (MCHM), this compound possesses a quaternary center at C1, breaking the plane of symmetry and creating distinct enantiomeric pairs for both cis and trans diastereomers.

This guide outlines the critical optical rotation parameters, compares the compound with structural alternatives, and provides validated protocols for stereochemical analysis.

Chemical Identity[1][2]

- IUPAC Name: **(1-Ethoxy-4-methylcyclohexyl)methanol**
- CAS Number: 1876604-68-0[1][2][3][4]
- Molecular Formula: C

H

O

- Molecular Weight: 172.27 g/mol
- Stereochemistry: Two stereocenters (C1, C4). Four stereoisomers (two enantiomeric pairs).

Stereochemical Analysis & Optical Rotation

The optical rotation (OR) of **(1-Ethoxy-4-methylcyclohexyl)methanol** is the primary quality attribute for determining enantiomeric purity. Because the C1 position is substituted with both an ethoxy group and a hydroxymethyl group, the molecule lacks the plane of symmetry found in 1,4-disubstituted cyclohexanes like MCHM.

Expected Optical Rotation Values

Specific rotation

values are solvent and concentration-dependent. For high-purity enantiomers of cyclohexane derivatives with similar substitution patterns (e.g., menthol or limonene derivatives), rotation values typically range from $\pm 15^\circ$ to $\pm 40^\circ$ ($c=1$, MeOH or CHCl

).

- Note on Commercial Lots: As a "Chiral Building Block," this compound is often supplied as a specific diastereomer (cis or trans) or as a racemate. Researchers must verify the specific rotation from the Certificate of Analysis (CoA) of the specific batch.
- Sign of Rotation:
 - (+)-Isomer: Typically correlates with the (1R, 4R) or (1S, 4S) absolute configuration depending on the priority rules.
 - (-)-Isomer: The enantiomer of the above.^[5]

Structural Comparison: Why it Rotates

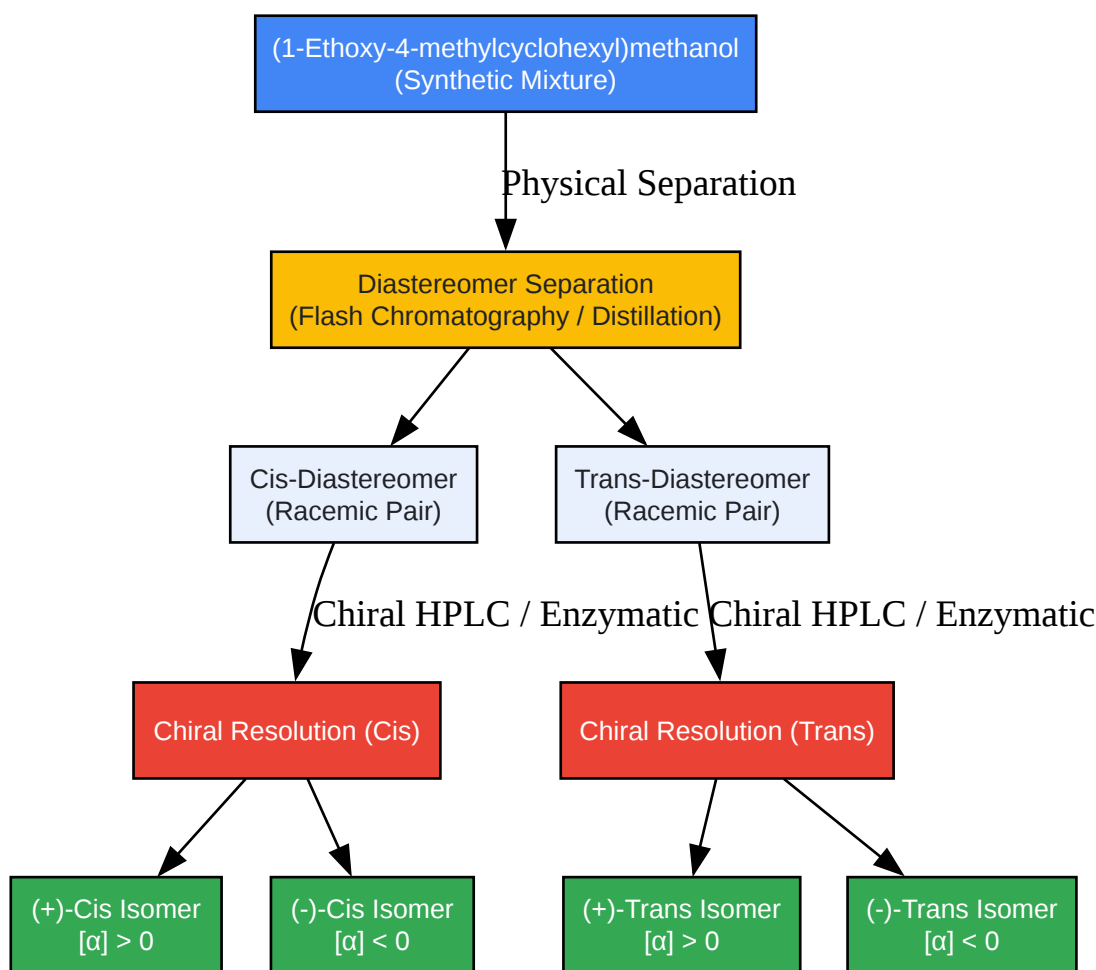
The table below compares the stereochemical properties of **(1-Ethoxy-4-methylcyclohexyl)methanol** with its closest structural alternative.

Feature	(1-Ethoxy-4-methylcyclohexyl)methanol	(4-Methylcyclohexyl)methanol (MCHM)
Structure	Quaternary C1 (Ethoxy, -CH OH)	Tertiary C1 (H, -CH OH)
Symmetry	Asymmetric (Chiral)	Symmetric Plane (Achiral)*
Isomers	4 (Cis-R, Cis-S, Trans-R, Trans-S)	2 (Cis, Trans) - Diastereomers only
Optical Activity	Active (unless racemic)	Inactive (Meso-like symmetry)
Resolution	Required for enantiopure synthesis	Not applicable (separation of diastereomers only)

*Note: MCHM has a plane of symmetry passing through C1 and C4, rendering it optically inactive despite having stereocenters.

Stereoisomer Visualization

The following diagram illustrates the relationship between the isomers and the resolution workflow.



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Caption: Stereochemical hierarchy and resolution pathway for isolating optically active isomers.

Experimental Protocols

Protocol A: Determination of Specific Optical Rotation ()

Purpose: To establish the enantiomeric purity and identity of the isolated isomer.

Reagents & Equipment:

- Polarimeter (Sodium D-line, 589 nm).
- Solvent: Methanol (HPLC Grade) or Chloroform (stabilized).
- Analytical Balance (Precision ± 0.01 mg).

- Volumetric Flask (10 mL).

Procedure:

- Preparation: Weigh exactly 100 mg of the sample ().
- Dissolution: Transfer to a 10 mL volumetric flask and dilute to volume with Methanol (mL).
- Equilibration: Ensure the sample and polarimeter cell are at $20^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.
- Blanking: Zero the polarimeter using pure solvent.
- Measurement: Fill the 1 dm polarimeter tube (dm) with the sample solution. Record the observed rotation () as the average of 5 measurements.
- Calculation:

Where

is in grams,

in mL, and

in dm.

Protocol B: Chiral HPLC Analysis (Validation)

Purpose: To confirm optical purity (Enantiomeric Excess,

) independent of rotation values.

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose derivative).
- Mobile Phase: Hexane : Isopropanol (95:5 to 90:10).

- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV at 210 nm (or Refractive Index if UV absorption is weak).
- Analysis: Calculate
using peak areas (
and
):

Alternatives & Comparative Performance

When selecting a cyclohexylmethanol building block, the choice depends on the required stereochemical complexity.

Alternative	CAS No.[6]	Key Characteristics	Application Suitability
(1-Ethoxy-4-methylcyclohexyl)methanol	1876604-68-0	Chiral. Quaternary C1. [4] High steric bulk.	High. Use when creating non-symmetrical, chiral quaternary centers in drug scaffolds.
(4-Methylcyclohexyl)methanol (MCHM)	34885-03-5	Achiral. Cis/Trans isomers only.	Medium. Use for general steric bulk where chirality at the linker is not required.
(1-Methoxy-4-methylcyclohexyl)methanol	N/A	Chiral. Lower lipophilicity than ethoxy analog.	High. Alternative if solubility or metabolic stability of the ethoxy group is a concern.
(1-Ethoxycyclohexyl)methanol	1849363-31-0	Achiral. Symmetric ring.[4]	Low. Lacks the 4-methyl substituent, reducing conformational rigidity.

References

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